

Application of 2-Phenylcyclohexanone in Fragrance and Perfumery Synthesis

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Compound of Interest

Compound Name: 2-Phenylcyclohexanone

Cat. No.: B152291

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Introduction

2-Phenylcyclohexanone is an aromatic ketone that serves as a valuable ingredient in the fragrance and perfumery industry. Its unique chemical structure, consisting of a cyclohexanone ring substituted with a phenyl group at the alpha position, imparts a distinct and desirable olfactory profile. This compound is utilized to add complexity, warmth, and sophisticated floral notes to a variety of fragrance compositions. Beyond its direct use as a fragrance ingredient, **2-phenylcyclohexanone** can also serve as a versatile synthetic intermediate in the preparation of other aroma chemicals and potentially in the development of new molecules with interesting biological activities. These application notes provide a comprehensive overview of **2-phenylcyclohexanone**'s properties, synthesis, and application in the field of fragrance chemistry.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Phenylcyclohexanone** is presented in the table below.

Property	Value
CAS Number	1444-65-1
Molecular Formula	C ₁₂ H ₁₄ O
Molecular Weight	174.24 g/mol
Appearance	White crystalline powder
Odor	Sweet, floral

Olfactory Profile

2-Phenylcyclohexanone is primarily characterized by a sweet, floral aroma. While detailed quantitative data from sensory panel analysis, such as odor thresholds and specific descriptor intensities, are not extensively available in public literature, its qualitative description makes it a valuable component for building and enhancing floral and sweet fragrance accords.

Olfactory Aspect	Description
General Character	Sweet, Floral
Nusances	Adds warmth and complexity
Tenacity	Information not publicly available
Odor Threshold	Data not publicly available

Applications in Fragrance and Perfumery

2-Phenylcyclohexanone is employed in various fragrance compositions to impart its characteristic sweet and floral notes. Its aromatic nature allows it to blend well with a wide range of other fragrance ingredients, including essential oils, absolutes, and other synthetic aroma chemicals. It can be used to create or enhance floral accords, add a sophisticated sweetness to oriental and chypre fragrances, and provide a warm, substantive background note.

Hypothetical Floral Accord Example:

To illustrate its application, a hypothetical floral fragrance accord incorporating **2-Phenylcyclohexanone** is presented below. The percentages represent the relative proportions of each component in the accord concentrate.

Ingredient	Parts by Weight	Olfactory Contribution
Phenylethyl Alcohol	300	Fresh, rosy, floral
Hedione® (Methyl dihydrojasmonate)	200	Radiant, jasmine, citrusy
Linalool	150	Floral, woody, slightly citrusy
2-Phenylcyclohexanone	50	Sweet, floral, warm
Benzyl Acetate	100	Fruity, floral (jasmine)
Indole (10% in DPG)	20	Animalic, floral (narcotic)
Aurantol	80	Sweet, floral (orange blossom)
Galaxolide® (50% in BB)	100	Musky, clean, sweet
Total	1000	

In this example, **2-Phenylcyclohexanone** would contribute to the core floralcy, adding a unique sweetness and warmth that complements the other floral and fruity notes, while the musky base provides longevity.

Experimental Protocols

Synthesis of 2-Phenylcyclohexanone via α -Phenylation of Cyclohexanone

A common method for the synthesis of **2-phenylcyclohexanone** is the α -phenylation of cyclohexanone. This can be achieved through various methods, including transition-metal-catalyzed cross-coupling reactions. Below is a representative protocol based on general principles of such reactions.

Materials:

- Cyclohexanone
- Chlorobenzene or Iodobenzene
- Palladium catalyst (e.g., Pd(OAc)₂, [(IPr)Pd(acac)Cl])
- Ligand (e.g., a bulky N-heterocyclic carbene ligand like IPr)
- Base (e.g., sodium tert-butoxide, NaOtBu)
- Anhydrous toluene
- Standard glassware for inert atmosphere reactions (Schlenk line, argon or nitrogen)
- Magnetic stirrer and heating mantle
- Solvents for workup and chromatography (e.g., diethyl ether, ethyl acetate, hexanes)
- Silica gel for column chromatography

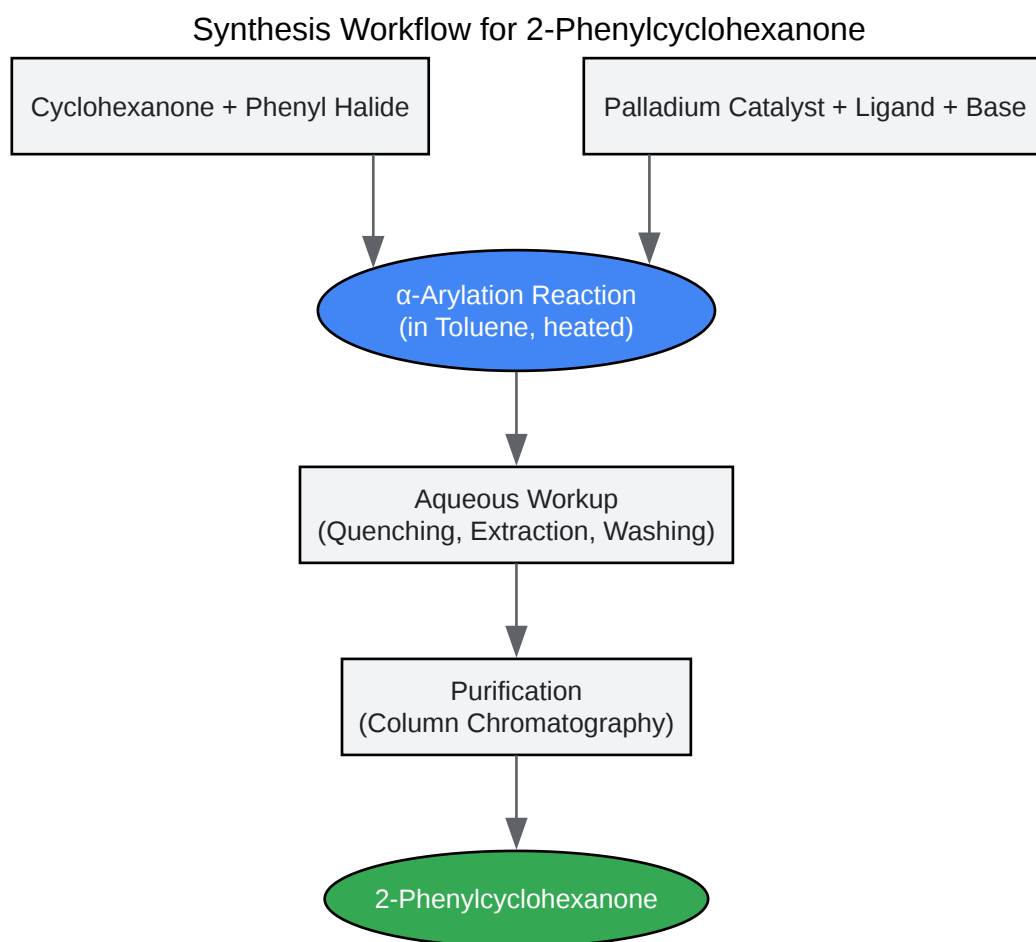
Procedure:

- **Reaction Setup:** In a flame-dried Schlenk flask under an inert atmosphere (argon or nitrogen), add the palladium catalyst and the ligand.
- **Addition of Reagents:** To the flask, add anhydrous toluene, followed by cyclohexanone, the phenyl halide (chlorobenzene or iodobenzene), and the base (sodium tert-butoxide).
- **Reaction:** Stir the reaction mixture at a specified temperature (e.g., 60-100 °C) for a set period (e.g., 2-24 hours), monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
- **Extraction:** Transfer the mixture to a separatory funnel and extract with an organic solvent such as diethyl ether or ethyl acetate.

- **Washing:** Wash the combined organic layers with water and then with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **2-phenylcyclohexanone**.

Note: The specific catalyst, ligand, base, solvent, temperature, and reaction time will influence the yield and purity of the product. The provided protocol is a general guideline and may require optimization.

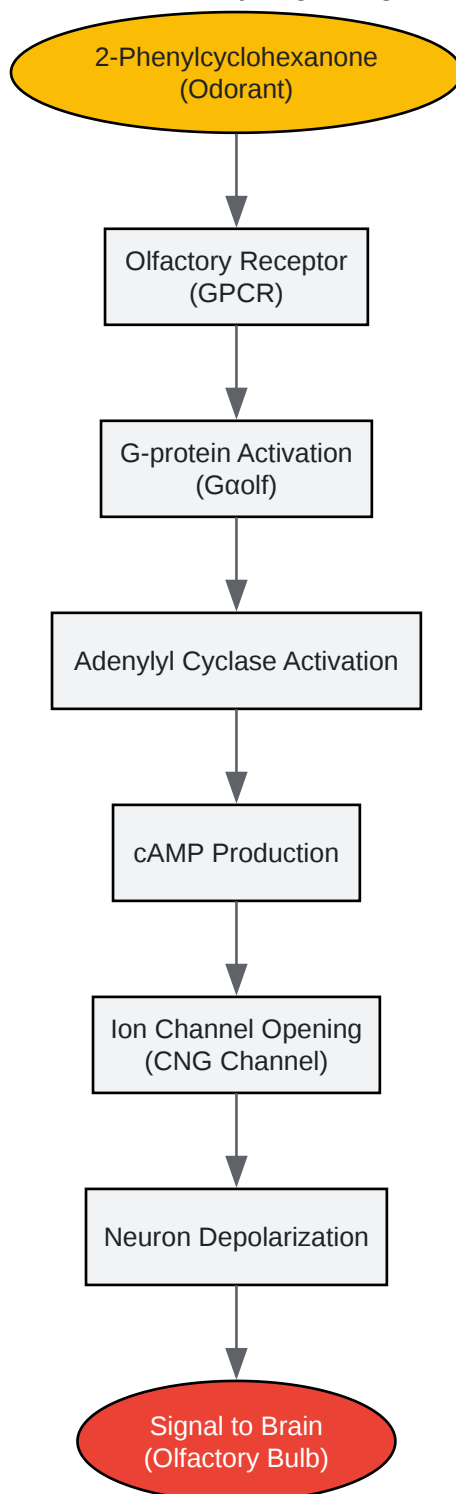
Diagrams



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Caption: Synthesis workflow for **2-Phenylcyclohexanone**.

Generalized Olfactory Signaling Pathway



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Caption: Generalized olfactory signaling pathway.

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